

An In-depth Technical Guide to the Physicochemical Properties of Trimethoxymethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethoxymethane

Cat. No.: B044869

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **trimethoxymethane** (CAS No: 149-73-5), also known as trimethyl orthoformate. The document details the physical constants of this versatile reagent and outlines the standard experimental methodologies for their determination. Furthermore, a representative experimental workflow for one of its common applications in organic synthesis is visualized.

Quantitative Physicochemical Data

Trimethoxymethane is a colorless liquid at room temperature with a characteristic pungent odor. Its key physical properties are summarized below. These values represent a consensus from multiple reputable sources and are crucial for handling, reaction setup, and purification procedures.

Property	Value	Units
Boiling Point	100.6 - 102	°C
Melting Point	-53	°C
Density	0.97	g/mL at 25 °C
Refractive Index	1.379	n ₂₀ /D
Flash Point	13 - 15	°C

Note: The boiling point is typically reported at standard atmospheric pressure (760 mmHg).

Experimental Protocols for Property Determination

The determination of the boiling and melting points of a chemical substance are fundamental procedures for its identification and the assessment of its purity. The following sections describe the standard laboratory protocols applicable to **trimethoxymethane**.

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles emerges from a capillary tube and then ceases upon cooling is recorded as the boiling point.

Methodology:

- **Sample Preparation:** A small fusion tube is filled with approximately 0.5 mL of **trimethoxymethane**. A capillary tube, sealed at one end, is placed inverted (open end down) into the fusion tube.
- **Apparatus Setup:** The fusion tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** The assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), ensuring the sample is fully immersed. The side arm of the Thiele

tube is gently heated with a Bunsen burner or a micro-heater.^[1] The unique shape of the Thiele tube promotes convection currents, ensuring uniform heating of the oil bath.^[2]

- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. As the boiling point is approached, a rapid and continuous stream of vapor bubbles will emerge from the capillary tube.
- Measurement: The heat source is removed once a steady stream of bubbles is observed. The liquid will begin to cool. The boiling point is the temperature recorded at the exact moment the bubbling stops and the liquid is drawn back into the capillary tube.^{[1][3][4]}
- Barometric Pressure: The ambient barometric pressure should be recorded, as boiling points are pressure-dependent.

Given **trimethoxymethane**'s low melting point (-53 °C), its determination requires a cryostatic apparatus rather than the standard capillary melting point apparatus used for solids at room temperature.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline substance, this transition occurs over a narrow temperature range.

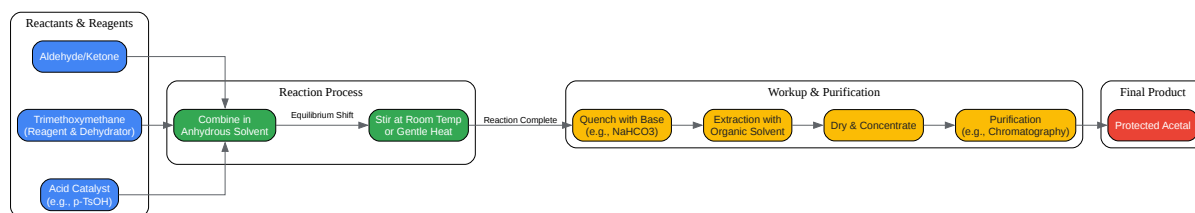
Methodology:

- Sample Preparation: A liquid sample of **trimethoxymethane** is introduced into a capillary tube, which is then sealed.
- Freezing the Sample: The capillary tube is placed in a cooling bath (e.g., dry ice/acetone or liquid nitrogen) to completely solidify the sample.
- Apparatus Setup: The frozen sample in the capillary tube is placed in a low-temperature melting point apparatus or a cryostat equipped with a viewing port and a calibrated low-temperature thermometer or thermocouple.
- Heating and Observation: The apparatus is programmed to slowly increase the temperature at a controlled rate (e.g., 1-2 °C per minute).

- **Measurement:** The temperature at which the first sign of liquid formation is observed is recorded as the beginning of the melting range. The temperature at which the last crystal of solid disappears is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Visualization of Experimental Workflow

Trimethoxymethane is widely used as a reagent in organic synthesis, notably for the protection of aldehydes and ketones through the formation of acetals.[5][6] The following diagram illustrates a general workflow for this reaction.



[Click to download full resolution via product page](#)

Caption: General workflow for acid-catalyzed acetal protection using **trimethoxymethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 2. SSERC | Melting point determination [sserc.org.uk]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chymist.com [chymist.com]
- 5. TRIMETHYL ORTHOFORMATE - Ataman Kimya [atamanchemicals.com]
- 6. Dimethyl Acetals [organic-chemistry.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Trimethoxymethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044869#trimethoxymethane-boiling-point-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com